

(Tributylstannyl)methanol: A Comprehensive Technical Guide for Researchers in Synthetic Chemistry

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Compound of Interest

Compound Name: (Tributylstannyl)methanol

Cat. No.: B3082698

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This technical guide offers an in-depth exploration of **(Tributylstannyl)methanol**, a pivotal organotin compound in modern synthetic organic chemistry. Tailored for researchers, scientists, and professionals in drug development, this document elucidates the compound's core physical properties, synthesis, reactivity, and safe handling protocols, underpinned by field-proven insights and authoritative references.

Introduction: The Strategic Value of (Tributylstannyl)methanol in Synthesis

(Tributylstannyl)methanol, systematically named **(tributylstannyl)methanol** and also known as tributyl(hydroxymethyl)stannane, is a unique bifunctional reagent. Its structure, featuring a nucleophilic tributyltin moiety covalently bonded to a hydroxymethyl group, provides a versatile platform for a variety of chemical transformations.^[1] The primary synthetic utility of this compound lies in its function as a stable and manageable hydroxymethyl anion equivalent, a traditionally challenging synthon to handle directly. This attribute is particularly valuable in palladium-catalyzed cross-coupling reactions, enabling the direct installation of a hydroxymethyl group onto diverse organic frameworks. Such a transformation is of high strategic importance in the synthesis of complex natural products and biologically active molecules.

Core Physical and Chemical Properties

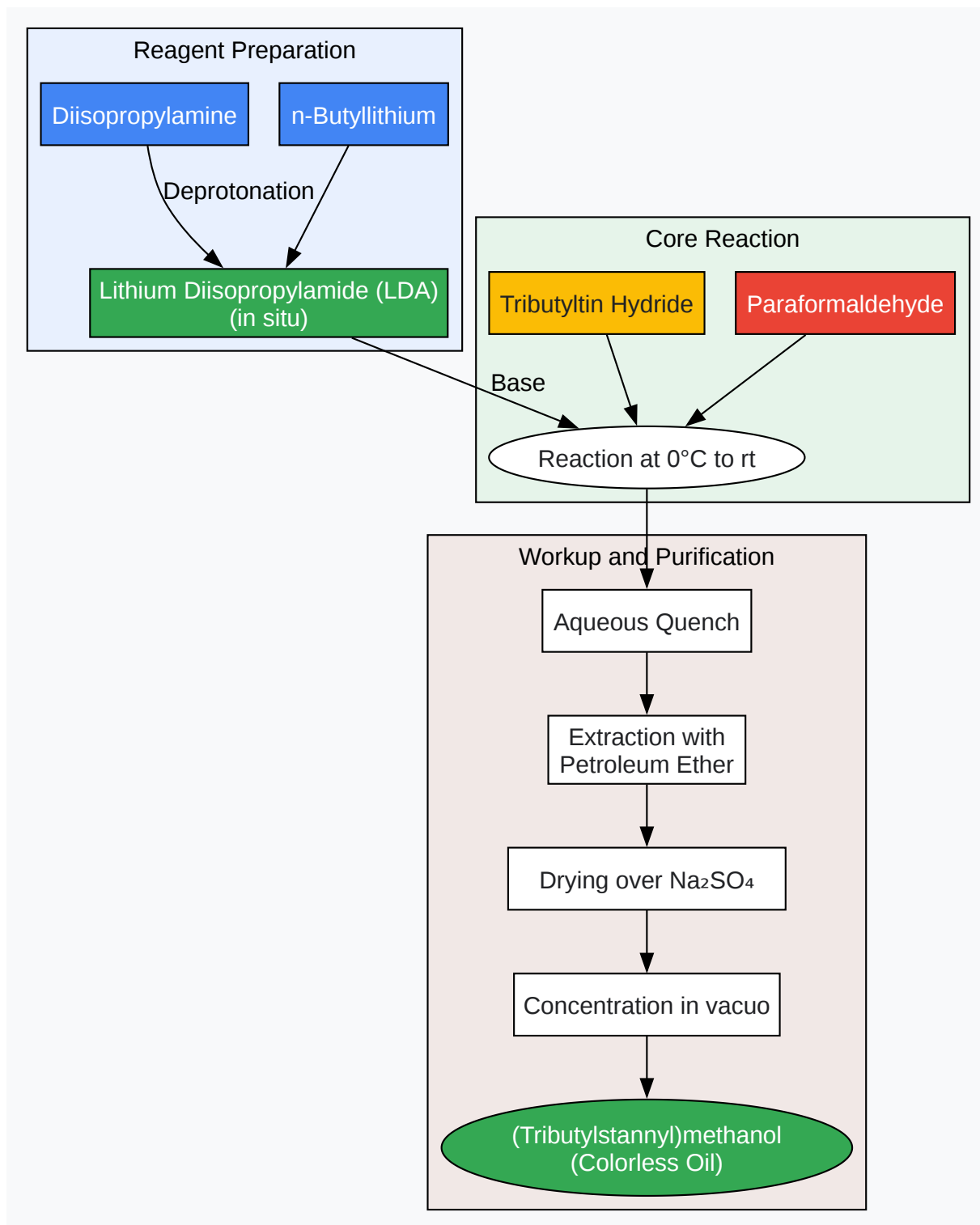
A comprehensive understanding of a reagent's physical characteristics is fundamental to its effective and safe application in the laboratory. The following table consolidates the key physicochemical properties of **(Tributylstannyl)methanol**.

Property	Value
CAS Number	27490-33-1
Chemical Formula	C ₁₃ H ₃₀ OSn
Molecular Weight	321.09 g/mol
Appearance	Colorless to light yellow, clear oily liquid
Boiling Point	110 °C at 0.01 mmHg
Density	1.127 g/mL at 25 °C
Refractive Index (n ²⁰ /D)	1.489
Solubility	Soluble in organic solvents such as chloroform and dichloromethane
pKa (Predicted)	15.10 ± 0.10

Synthesis of (Tributylstannyl)methanol: A Detailed Experimental Protocol

The most prevalent and reliable synthesis of **(Tributylstannyl)methanol** involves the reaction of tributyltin hydride with paraformaldehyde, facilitated by a strong base such as lithium diisopropylamide (LDA). This procedure provides a direct and efficient route to the target compound.

Conceptual Workflow for the Synthesis of (Tributylstannyl)methanol



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Caption: Synthetic workflow for **(Tributylstannyl)methanol**.

Step-by-Step Methodology:

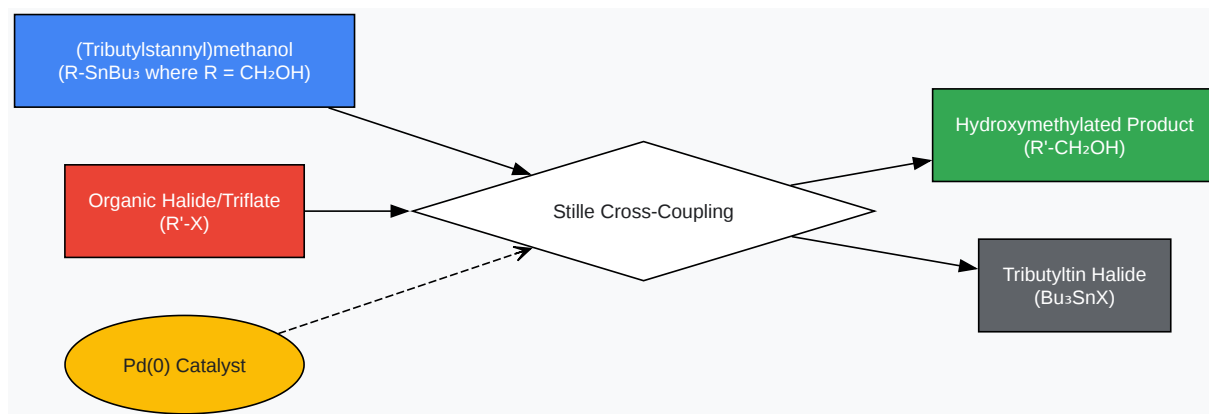
- **Inert Atmosphere:** In a 500 mL three-neck round-bottom flask equipped with a magnetic stirrer, an argon inlet, and a pressure-equalizing dropping funnel, add diisopropylamine (13.7 mL, 0.098 mol) and 120 mL of anhydrous tetrahydrofuran (THF).
- **Formation of LDA:** Cool the flask in an ice-water bath. Slowly add 1.60 M n-butyllithium in hexanes (58.4 mL, 0.093 mol) over 15 minutes.
- **Addition of Tributyltin Hydride:** To the freshly prepared LDA solution, add a solution of tributyltin hydride (24.75 g, 0.0850 mol) in 50 mL of anhydrous THF dropwise over 30 minutes, maintaining the temperature at 0 °C.
- **Reaction with Paraformaldehyde:** After stirring for 30 minutes, add paraformaldehyde (3.57 g, 0.119 mol) in one portion.
- **Reaction Progression:** Remove the ice bath and allow the reaction mixture to warm to room temperature and stir overnight. The solution should become clear and colorless.
- **Workup:** Dilute the reaction mixture with 500 mL of petroleum ether and wash with 300 mL of water. Separate the aqueous layer and wash the organic phase with 150 mL of saturated sodium chloride solution.
- **Isolation:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to yield approximately 30 g of **(Tributylstannyl)methanol** as a colorless, oily liquid. The crude product is often of sufficient purity for subsequent reactions.

Trustworthiness through Self-Validation: The identity and purity of the synthesized product should be rigorously confirmed. This is achieved by dissolving the crude product in acetonitrile and washing with hexane to extract nonpolar impurities. The hexane layer can be analyzed by ^{119}Sn NMR and GC-MS to identify any byproducts. The primary product in the acetonitrile layer can be characterized by ^1H NMR, ^{13}C NMR, and mass spectrometry.

Reactivity and Applications in Organic Synthesis

The synthetic utility of **(Tributylstannyl)methanol** is primarily derived from the reactivity of the carbon-tin bond.

Logical Relationship of **(Tributylstannyl)methanol** in a Stille Coupling Reaction



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Caption: Role of **(Tributylstannyl)methanol** in Stille cross-coupling.

- **Stille Cross-Coupling:** **(Tributylstannyl)methanol** is a key reagent in palladium-catalyzed Stille cross-coupling reactions, where it transfers its hydroxymethyl group to an organic halide or triflate. This reaction is instrumental in the synthesis of primary alcohols and has been applied in the development of novel carbapenem antibiotics.
- **Functional Group Interconversions:** The hydroxyl group of **(Tributylstannyl)methanol** can be readily oxidized to the corresponding aldehyde or carboxylic acid using standard oxidizing agents. This allows for the generation of other valuable tributylstannyl-containing building blocks.
- **Precursor to Other Reagents:** It serves as a precursor for tributyl[(methoxymethoxy)methyl]stannane, another useful hydroxymethyl anion equivalent, through reaction with dimethoxymethane in the presence of a Lewis acid.

Safety, Handling, and Storage

Organotin compounds, including **(Tributylstannyl)methanol**, are toxic and require careful handling to minimize exposure.

- **Toxicity:** This compound is toxic if swallowed and harmful in contact with skin. It can cause skin and serious eye irritation.
- **Personal Protective Equipment (PPE):** Always handle **(Tributylstannyl)methanol** in a well-ventilated fume hood while wearing appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- **Handling:** Avoid inhalation of vapors and direct contact with skin and eyes. In case of accidental contact, wash the affected area thoroughly with soap and water and seek medical attention if necessary.
- **Storage:** Store in a cool, dry, and dark environment, away from heat, light, and moisture. It should be kept in a tightly sealed container under an inert atmosphere to maintain its stability and prevent degradation.

References

- SACHSEN LABS. **(Tributylstannyl)methanol** for Organic Synthesis and Polymers. [Link]
- LookChem. **(Tributylstannyl)methanol**. [Link]

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Sources

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